

Essential Safety and Logistical Information for Handling Clazamycin A Hydrochloride

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Compound of Interest

Compound Name: *Clazamycin A hydrochloride*

Cat. No.: *B1608455*

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Note: Initial searches for "**Clazamycin A hydrochloride**" did not yield specific safety data. However, extensive safety information is available for "Clindamycin hydrochloride" (CAS No. 21462-39-5 and 58207-19-5), which is likely a synonym or the correct chemical identifier for the requested substance. The following guidance is based on the available data for Clindamycin hydrochloride.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Clazamycin A hydrochloride**. The following procedures are designed to ensure safe laboratory operations and proper disposal.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for Clindamycin hydrochloride.

| Property | Value | Source |
|-------------------|---------------------------------|-----------------|
| Molecular Formula | C18H33ClN2O5S · HCl | [1] |
| Molecular Weight | 461.44 g/mol | [1][2] |
| CAS Number | 21462-39-5 | [1][2][3][4][5] |
| Alternate CAS No. | 58207-19-5 (monohydrate) | [6][7][8] |
| Appearance | White to off-white powder/solid | [7] |
| Oral LD50 (Rat) | 2193 mg/kg | [1][7] |

Personal Protective Equipment (PPE) and Handling

Strict adherence to safety protocols is mandatory when handling **Clazamycin A hydrochloride** to prevent exposure and ensure a safe laboratory environment.

Engineering Controls

- **Ventilation:** Use only in a well-ventilated area, such as a chemical fume hood, especially when handling the powdered form to avoid dust formation.[9][10] Ensure that ventilation systems, such as local exhaust, are in place to prevent the dispersion of dust.
- **Safety Stations:** An emergency eye wash station should be readily accessible.[7] A safety shower should also be available.

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.[9] If there is a risk of splashing, a full face shield may be necessary.[7]
- **Skin Protection:**
 - **Gloves:** Wear impervious gloves, such as nitrile gloves.[7] Always inspect gloves for integrity before use and use proper glove removal technique to avoid skin contact.[1][8]
 - **Lab Coat/Protective Clothing:** Wear a lab coat and appropriate protective clothing to prevent skin exposure.[9]

- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be needed.[\[9\]](#) However, for spill cleanup or situations with potential for significant dust generation, a tight-fitting full-face respirator with HEPA filters may be required.[\[7\]](#)

Hygiene Practices

- Wash hands and any exposed skin thoroughly after handling the substance.[\[6\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[1\]](#)[\[10\]](#)
- Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[\[1\]](#)[\[7\]](#)

Operational and Disposal Plans

Storage

- General Storage: Keep the container tightly closed in a dry and well-ventilated place.[\[6\]](#)[\[9\]](#)
- Temperature: Store in a freezer or as refrigerated, as recommended by the supplier.[\[9\]](#)[\[10\]](#)
- Incompatible Materials: Store away from strong oxidizing agents.[\[9\]](#)[\[11\]](#)

Accidental Release Measures

- Personnel Precautions: Evacuate the area and ensure adequate ventilation.[\[9\]](#) Avoid breathing dust and prevent contact with skin and eyes.[\[1\]](#)
- Containment: Cover drains to prevent the substance from entering the sewer system.[\[1\]](#)
- Cleanup: For dry spills, sweep up the material and shovel it into a suitable, closed container for disposal.[\[6\]](#)[\[9\]](#)[\[10\]](#) Avoid generating dust during cleanup.[\[1\]](#) A damp cloth or a filtered vacuum can be used for cleaning up spills of dry solids.[\[12\]](#)

Disposal

- Waste Classification: This waste is classified as hazardous.[\[10\]](#)

- Disposal Method: Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][6][7][9] Do not mix with other waste.[1] Handle uncleaned containers as you would the product itself.[1]

First Aid Measures

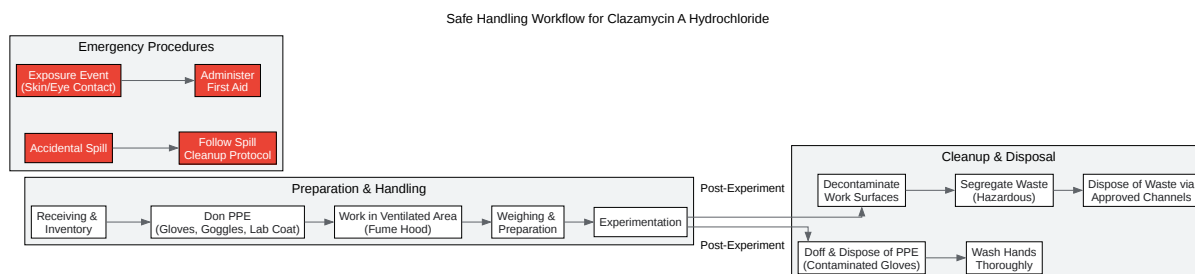
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[6] If irritation persists, seek medical attention.[6]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[6][9] If skin irritation or a rash occurs, get medical advice.[7]
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[6][9] If symptoms occur, get medical attention.[6]
- Ingestion: Clean the mouth with water and drink plenty of water afterward.[6] Seek medical attention if symptoms occur.[6]

Experimental Protocols and Signaling Pathways

Detailed experimental protocols and information on signaling pathways for **Clazamycin A hydrochloride** were not available in the safety-focused search results. This type of information is typically found in specialized scientific literature and research articles. Researchers are advised to consult such publications for specific experimental methodologies.

Visual Workflow for Safe Handling

The following diagram outlines the essential steps for the safe handling of **Clazamycin A hydrochloride** from receipt to disposal.



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